

Cerium-141: A Technical Overview of its Half-life and Decay Scheme

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Compound of Interest

Compound Name: Cerium-141

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Introduction

Cerium-141 (^{141}Ce) is a radioisotope of the element cerium, notable for its moderate half-life and its decay characteristics, which have made it a subject of interest in various research applications. This technical guide provides a comprehensive overview of the nuclear properties of ^{141}Ce , with a focus on its half-life and detailed decay scheme. The information presented herein is intended to serve as a valuable resource for professionals in research, science, and drug development who may utilize or encounter this isotope in their work.

Physical and Nuclear Properties

Cerium-141 is an artificially produced radioisotope. It possesses 58 protons and 83 neutrons. The study of ^{141}Ce is primarily for academic and research purposes, as it currently has no major practical, medical, or industrial applications.[\[1\]](#)

Quantitative Data Summary

The key nuclear and decay properties of **Cerium-141** are summarized in the table below for easy reference and comparison.

Property	Value and Units
Half-life ($T_{1/2}$)	32.505 (10) days[1]
Decay Mode	Beta-minus (β^-)[2][3]
Parent Nuclide	^{141}La (via β^- decay)[2]
Daughter Nuclide	^{141}Pr [3][4]
Beta Decay Energy (Q)	580.4 (11) keV[5]
Spin and Parity	7/2-[2]

Decay Scheme of Cerium-141

Cerium-141 undergoes beta-minus decay, transforming into Praseodymium-141 (^{141}Pr).[2][3] This process involves the conversion of a neutron within the ^{141}Ce nucleus into a proton, with the simultaneous emission of a beta particle (an electron) and an electron antineutrino.[4]

The decay of ^{141}Ce proceeds through two primary branches:

- A beta transition to the ground state of ^{141}Pr .
- A beta transition to an excited nuclear state of ^{141}Pr at 145.4433 keV.[5]

The excited ^{141}Pr nucleus subsequently de-excites to its ground state by emitting a gamma-ray.

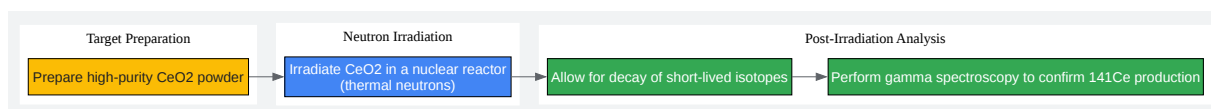
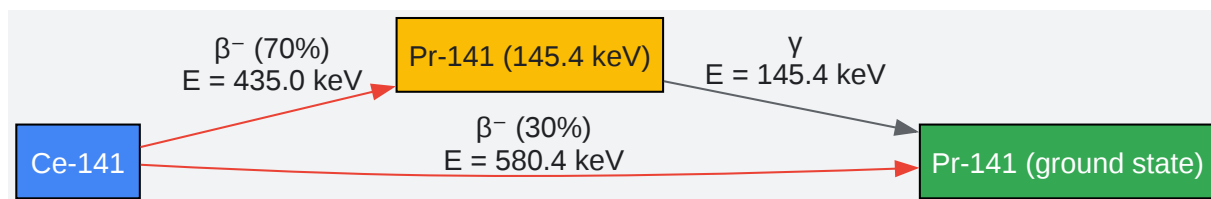
Decay Data

The following table details the energies, probabilities, and nature of the beta transitions and the subsequent gamma emission in the decay of **Cerium-141**.

Radiation Type	Transition	Energy (keV)	Probability per 100 Decays
Beta (β^-)	$^{141}\text{Ce} \rightarrow ^{141}\text{Pr}$ (145 keV level)	435.0 (11)[5]	69.97 (44)[5]
Beta (β^-)	$^{141}\text{Ce} \rightarrow ^{141}\text{Pr}$ (ground state)	580.4 (11)[5]	30.03 (44)[5]
Gamma (γ)	^{141}Pr (145 keV level \rightarrow ground state)	145.4433 (14)[5]	48.0 (approx.)[6][7]

Decay Scheme Visualization

The decay pathway of **Cerium-141** can be visualized as a logical flow from the parent nuclide to the stable daughter nuclide, including the intermediate excited state.



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